



AHR-2244 hydrochloride off-target effects in preclinical models

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Compound of Interest

Compound Name: AHR-2244 hydrochloride

Cat. No.: B1665089 Get Quote

Technical Support Center: AHR-2244 Hydrochloride

Important Notice: Comprehensive searches for "AHR-2244 hydrochloride" in scientific literature and preclinical study databases did not yield any specific information for a compound with this designation. The information presented below is based on the general principles of Aryl Hydrocarbon Receptor (AHR) signaling and common off-target considerations in preclinical drug development. Should "AHR-2244 hydrochloride" be a developmental or internal codename, researchers are advised to consult internal documentation for specific data.

Frequently Asked Questions (FAQs)

Q1: What is the presumed primary mechanism of action for an AHR-targeting compound?

The Aryl Hydrocarbon Receptor (AHR) is a ligand-activated transcription factor.[1][2] In its inactive state, AHR resides in the cytoplasm as part of a protein complex.[2] Upon binding to a ligand, the AHR translocates into the nucleus, where it forms a heterodimer with the AHR Nuclear Translocator (ARNT).[3][4] This complex then binds to specific DNA sequences known as Xenobiotic Response Elements (XREs), initiating the transcription of target genes.[3][4]

Q2: What are the potential off-target liabilities for a small molecule targeting the AHR?

Potential off-target effects for AHR modulators can be broadly categorized:



- Cross-reactivity with other receptors: The ligand-binding pocket of AHR shares structural similarities with other nuclear receptors, potentially leading to unintended activation or inhibition of other signaling pathways.
- Cytochrome P450 (CYP) Induction: AHR activation is a primary regulator of several CYP enzymes, such as CYP1A1 and CYP1A2.[4] This can lead to altered metabolism of coadministered drugs, affecting their efficacy and safety profiles.
- Immune System Modulation: The AHR plays a complex role in regulating immune responses.
 [5] Off-target modulation of immune cell differentiation and function could lead to immunosuppression or inflammatory responses.

Troubleshooting Guide for Unexpected Preclinical Findings

Observed Issue	Potential Off-Target Cause	Recommended Troubleshooting Steps
Unexpected toxicity in animal models	Activation of toxicological pathways mediated by off-target receptors.	Conduct broad-panel receptor screening to identify unintended molecular targets.
Altered drug metabolism and clearance	Induction of Cytochrome P450 enzymes via AHR activation.	Perform in vitro CYP induction assays (e.g., using primary human hepatocytes).
Unexplained inflammatory or anti-inflammatory effects	Modulation of immune cell signaling pathways.	Profile cytokine release in whole blood or peripheral blood mononuclear cell (PBMC) assays.
Inconsistent results between in vitro and in vivo studies	Species-specific differences in AHR or off-target receptor pharmacology.	Compare AHR binding affinity and activation in cells from different species (e.g., human, mouse, rat).

Experimental Protocols

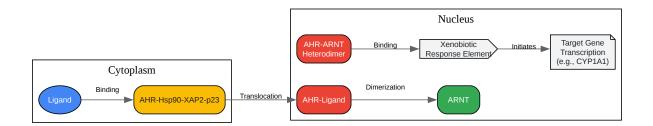
Protocol 1: In Vitro AHR Activation Assay



This protocol outlines a method to determine if a test compound activates the AHR signaling pathway.

- Cell Culture: Culture HepG2 cells, which endogenously express the AHR signaling pathway components.
- Compound Treatment: Treat cells with a dose-response range of the test compound for 24 hours. Include a known AHR agonist as a positive control and a vehicle control (e.g., DMSO).
- RNA Isolation: Isolate total RNA from the treated cells.
- Quantitative PCR (qPCR): Perform qPCR to measure the relative mRNA expression levels of AHR target genes, such as CYP1A1.
- Data Analysis: Normalize the expression of the target gene to a housekeeping gene and compare the fold change in expression relative to the vehicle control.

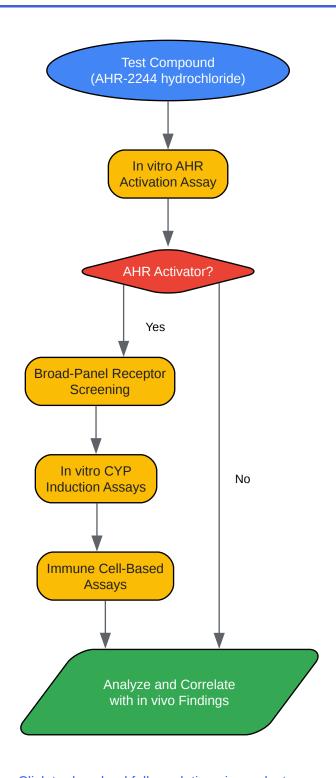
Signaling and Experimental Workflow Diagrams



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Caption: Canonical AHR signaling pathway.





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Caption: Experimental workflow for off-target screening.



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